

Technical Support Center: Minimizing Electrostatic Discharge (ESD) Hazards When Handling Flammable Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethylpentane

Cat. No.: B165184

[Get Quote](#)

This guide provides essential information for researchers, scientists, and drug development professionals on mitigating the risks of electrostatic discharge (ESD) when working with flammable solvents. Adherence to these guidelines is critical for ensuring laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is electrostatic discharge (ESD) and why is it a hazard with flammable solvents?

A1: Electrostatic discharge is the sudden flow of electricity between two electrically charged objects.[1] This can occur when friction between a liquid and a container or pipe generates a static electric charge.[2] If this charge accumulates to a high enough potential, it can create a spark.[3] Many flammable solvents have low minimum ignition energies (MIE), meaning even a small spark can ignite their vapors, leading to a fire or explosion.[4][5]

Q2: What are the primary sources of static electricity generation in a laboratory setting?

A2: Static electricity in a lab can be generated by several common activities, including:

- The flow of flammable liquids through pipes, hoses, or filters.[6]
- Pouring or transferring solvents from one container to another.[7]
- Agitating or stirring liquids.[2]

- The movement of personnel, particularly in low-humidity environments.[\[7\]](#)
- Friction between clothing and other surfaces.[\[8\]](#)

Q3: What are bonding and grounding, and how do they prevent ESD hazards?

A3:

- Bonding is the process of connecting two or more conductive objects with a conductor to equalize their electrical potential. This prevents a static spark from discharging between the bonded objects.[\[3\]](#)[\[9\]](#)
- Grounding is the process of connecting a conductive object to the earth, which has an electrical potential of zero. This safely dissipates any accumulated static charge to the ground.[\[3\]](#)[\[10\]](#)

Proper bonding and grounding are essential safety measures when transferring flammable liquids.[\[11\]](#)

Q4: When is bonding and grounding required?

A4: According to OSHA regulations and as a best practice, bonding and grounding are required when dispensing Category 1, 2, and 3 flammable liquids with a flash point below 100°F from one container to another, especially when the volume is over one gallon (approximately 4 liters).[\[10\]](#)[\[11\]](#) It is crucial to consult the Safety Data Sheet (SDS) for the specific solvent to determine its flashpoint and flammability classification.[\[11\]](#)

Q5: Can non-metallic containers, like glass or plastic, pose an ESD risk?

A5: Yes. While glass and plastic are non-conductive, the flammable liquid flowing into or being agitated within them can still generate a static charge.[\[6\]](#)[\[11\]](#) This charge can accumulate on the liquid's surface and potentially discharge to a nearby grounded object, creating a spark.[\[6\]](#) Special precautions are necessary when transferring flammable liquids to or from non-conductive containers.[\[7\]](#)[\[11\]](#)

Q6: What type of personal protective equipment (PPE) should be worn to minimize ESD risks?

A6: When handling flammable solvents, it is recommended to wear:

- Anti-static or conductive footwear: This helps to dissipate any static charge from your body to a grounded floor.[\[8\]](#)
- Flame-resistant lab coats made from non-synthetic materials: Synthetic fabrics can generate and accumulate static charge.[\[12\]](#)
- Appropriate gloves and eye protection: While not directly related to ESD, they are crucial for protection against chemical splashes and fires.[\[13\]](#)

Troubleshooting Guide

Problem: I suspect a static discharge occurred during a solvent transfer, but there was no fire. What should I do?

Solution:

- Stop the process immediately and safely.
- Review your grounding and bonding setup.
 - Are all conductive containers and equipment in the transfer process bonded and grounded?
 - Are the connections secure (metal-to-metal contact)?[\[12\]](#)
 - Is the grounding point a true earth ground (e.g., a copper water pipe, not a fire sprinkler line)?[\[12\]](#)
- Inspect your equipment.
 - Are the bonding and grounding cables in good condition, without breaks or corrosion?
 - If using non-conductive containers, is a grounding rod or wire properly inserted into the liquid?[\[10\]](#)
- Consider the environment.

- Is the relative humidity very low? Low humidity increases the likelihood of static buildup.[\[2\]](#)
[\[7\]](#) If possible, increase the humidity in the work area.[\[2\]](#)
- Review your procedure.
 - Are you pouring the solvent too quickly? A slower, controlled pour minimizes static generation.[\[10\]](#)

Problem: I am using plastic containers and am concerned about static buildup. How can I safely transfer flammable solvents?

Solution:

- Use a grounded metal funnel with a long stem or a conductive rod. When dispensing into a non-conductive container, insert a grounded metal funnel or a conductive rod (like copper) into the container so that it is in contact with the liquid. The dispensing container should be bonded to this funnel or rod.[\[11\]](#)
- When dispensing from a non-conductive container, use an approved metal suction pump. The pump and its draw tube can then be bonded to the receiving container.[\[11\]](#)
- Limit the size of plastic containers. It is prudent to limit the size of plastic containers for flammable liquids to one gallon.[\[6\]](#)

Quantitative Data Summary

Table 1: Minimum Ignition Energy (MIE) of Common Solvents

The Minimum Ignition Energy is the smallest amount of energy required to ignite a flammable substance in the air. A lower MIE indicates a higher risk of ignition from a static spark.

Solvent	Minimum Ignition Energy (mJ)
Acetone	1.15
Benzene	0.20
Carbon Disulfide	0.009[5]
Cyclohexane	0.22
Diethyl Ether	0.19
Ethanol	0.28
Heptane	0.24
Hexane	0.24
Isopropanol	0.65
Methanol	0.14
Toluene	0.24
Xylene	0.20

Data sourced from publicly available MIE tables. Always consult the specific SDS for the most accurate information.

Table 2: Recommended Electrical Resistance for ESD Safety

Component	Recommended Resistance
Grounding/Bonding Path	< 1 megohm (1×10^6 ohms)[11]
Conductive/Static Dissipative Flooring	< 1×10^9 ohms
Personnel to Ground (with conductive footwear)	< 1×10^8 ohms[1]

Experimental Protocols

Protocol: Measuring Surface Resistivity of Work Surfaces and Containers

This protocol outlines a method for measuring the surface resistivity of materials to assess their suitability for use in electrostatically sensitive areas. This is based on the principles of ASTM D257.^[9]

Materials:

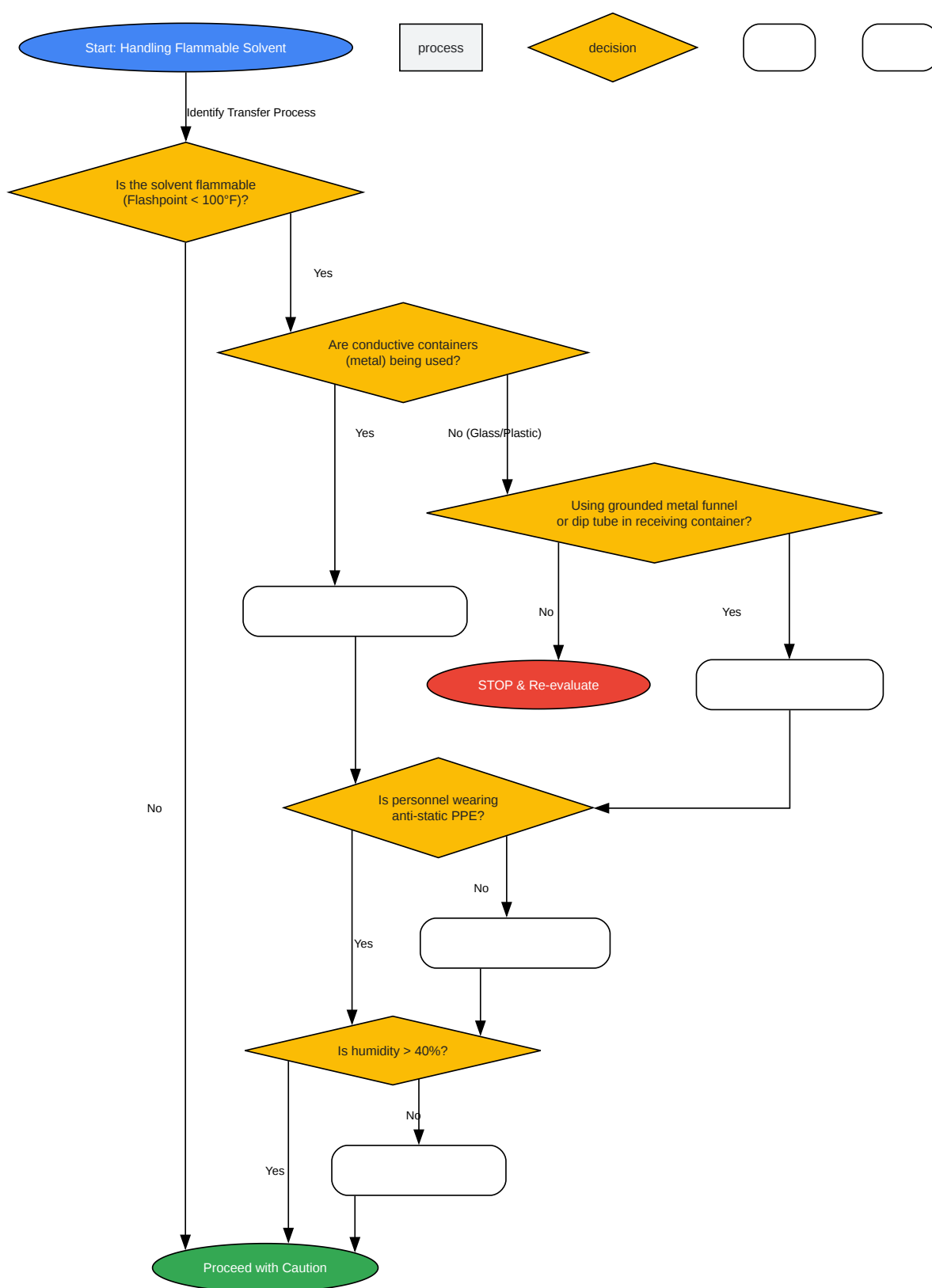
- Surface resistivity meter with a concentric ring probe.
- Conductive gel or paint (if required for uneven surfaces).
- Isopropyl alcohol and lint-free wipes for cleaning.
- The material or surface to be tested.

Procedure:

- Preparation:
 - Ensure the surface to be tested is clean and dry. Use isopropyl alcohol and a lint-free wipe to clean the surface and allow it to fully evaporate.
 - Calibrate the surface resistivity meter according to the manufacturer's instructions.
- Measurement:
 - Place the concentric ring probe firmly on the surface to be measured. Ensure good contact is made. For uneven surfaces, a conductive gel may be necessary to ensure a reliable connection.
 - Apply the test voltage as specified by the meter (often 10V or 100V).
 - Record the resistance reading from the meter.
 - Repeat the measurement at several different points on the surface to ensure consistency.
- Interpretation:
 - Conductive: $< 1 \times 10^5$ ohms/square

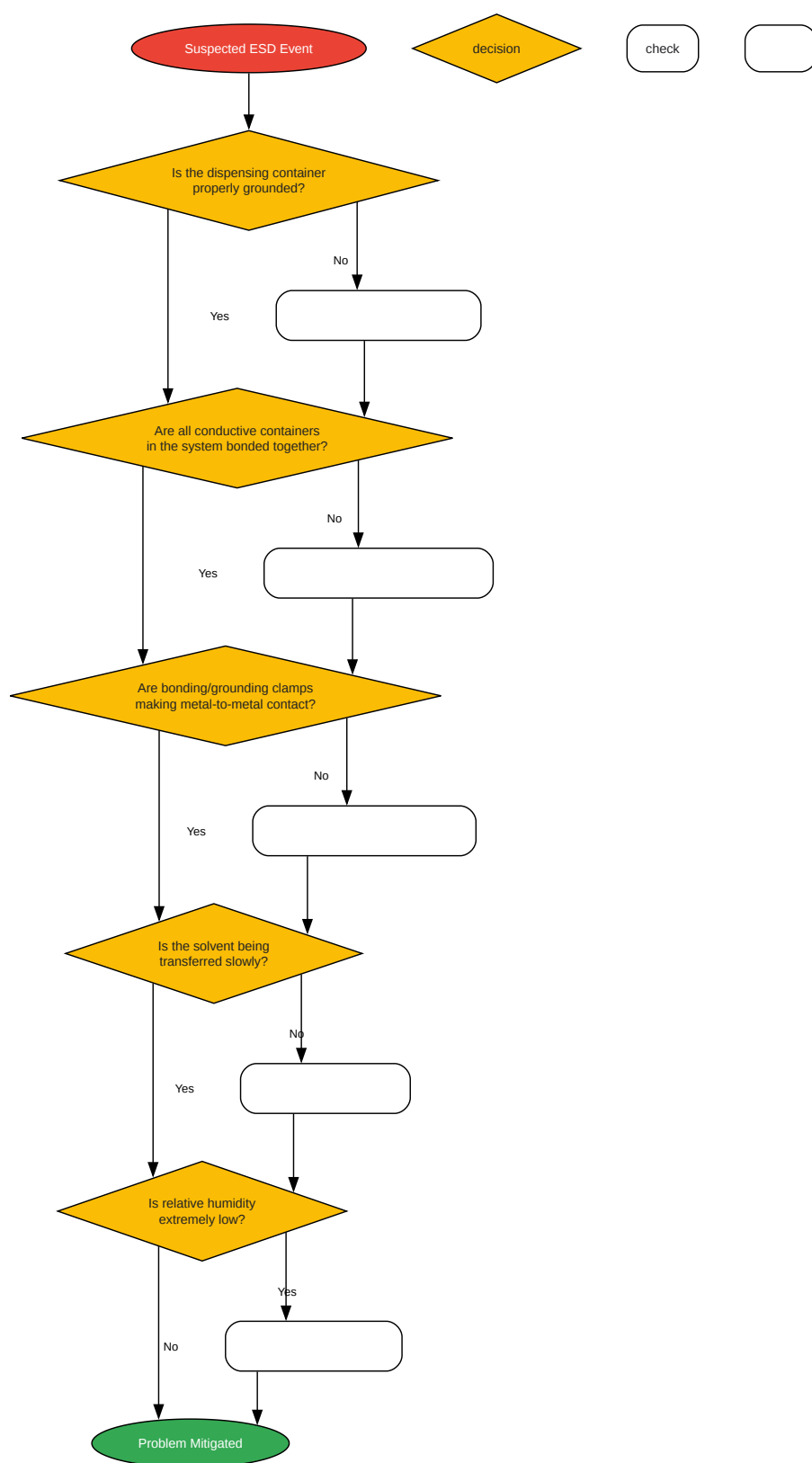
- Static Dissipative: 1×10^5 to 1×10^{12} ohms/square
- Insulative: $> 1 \times 10^{12}$ ohms/square

Visualizations



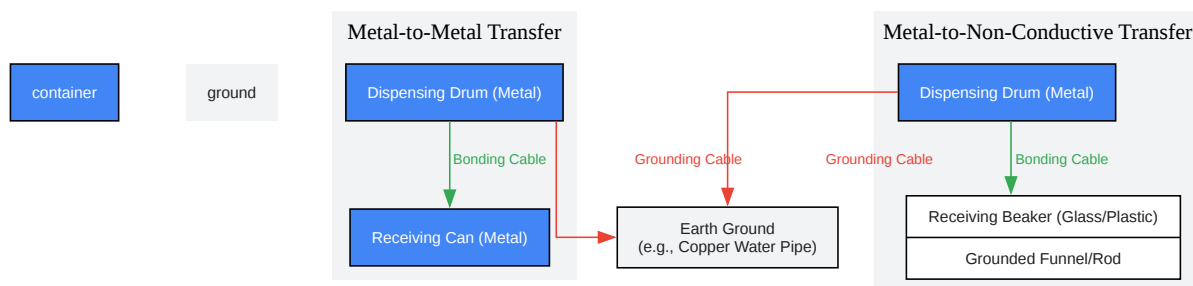
[Click to download full resolution via product page](#)

Caption: ESD Risk Assessment Workflow.



[Click to download full resolution via product page](#)

Caption: ESD Troubleshooting Decision Tree.



[Click to download full resolution via product page](#)

Caption: Proper Bonding and Grounding Setups.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. keysight.com [keysight.com]
- 2. Controlling Electrostatic Discharge in the Lab | HDR [hdrinc.com]
- 3. tek.com [tek.com]
- 4. What is an ESD test? How to obtain it? | China JJRLAB [jjrlab.com]
- 5. sigma-hse.com [sigma-hse.com]
- 6. Electrostatic Microprobe for Determining Charge Domains on Surfaces - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.aip.org [pubs.aip.org]
- 8. signalintegrityjournal.com [signalintegrityjournal.com]
- 9. gotopac.com [gotopac.com]

- 10. How to Measure Static Electricity (with Pictures) - wikiHow [wikihow.com]
- 11. microstatlabs.com [microstatlabs.com]
- 12. researchgate.net [researchgate.net]
- 13. atstestlab.com [atstestlab.com]
- To cite this document: BenchChem. [Technical Support Center: Minimizing Electrostatic Discharge (ESD) Hazards When Handling Flammable Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165184#minimizing-electrostatic-discharge-hazards-when-handling-flammable-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com